

# An In-depth Technical Guide to Ethacrynic acid-<sup>13</sup>C<sub>2</sub>,d<sub>5</sub>

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## Compound of Interest

Compound Name: Ethacrynic acid-<sup>13</sup>C<sub>2</sub>,d<sub>5</sub>

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethacrynic acid-<sup>13</sup>C<sub>2</sub>,d<sub>5</sub>**, an isotopically labeled form of Ethacrynic acid. This document is intended for researchers, scientists, and professionals in drug development who require detailed technical information for their studies. **Ethacrynic acid-<sup>13</sup>C<sub>2</sub>,d<sub>5</sub>** is primarily utilized as an internal standard in quantitative analyses such as mass spectrometry, or as a tracer in metabolic studies.<sup>[1]</sup>

## Chemical and Physical Properties

Ethacrynic acid is a loop diuretic used to treat edema and high blood pressure.<sup>[2][3]</sup> The isotopically labeled version, **Ethacrynic acid-<sup>13</sup>C<sub>2</sub>,d<sub>5</sub>**, incorporates two Carbon-13 atoms and five Deuterium atoms, increasing its molecular weight for clear differentiation from its unlabeled counterpart in analytical assays.

Property	Value
Chemical Formula	C <sub>11</sub> <sup>13</sup> C <sub>2</sub> H <sub>7</sub> D <sub>5</sub> Cl <sub>2</sub> O <sub>4</sub>
Molecular Weight	310.15 g/mol <sup>[4][5]</sup>
Appearance	White or almost white crystalline powder <sup>[6]</sup>
CAS Number (Unlabeled)	58-54-8 <sup>[4]</sup>

## Analytical Specifications

The following table summarizes the typical analytical specifications for **Ethacrynic acid-<sup>13</sup>C<sub>2</sub>,d<sub>5</sub>**, as compiled from various suppliers. These values are crucial for ensuring the accuracy and precision of experimental results.

Parameter	Specification	Method
Purity	>95%	High-Performance Liquid Chromatography (HPLC)
Isotopic Enrichment	>95%	Mass Spectrometry (MS) or Nuclear Magnetic Resonance (NMR)
Chemical Identity	Conforms to structure	Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR)

## Experimental Protocols

The following are generalized experimental protocols for the analytical techniques commonly used to verify the specifications of **Ethacrynic acid-<sup>13</sup>C<sub>2</sub>,d<sub>5</sub>**.

### High-Performance Liquid Chromatography (HPLC) for Purity Analysis

- Objective: To determine the chemical purity of **Ethacrynic acid-<sup>13</sup>C<sub>2</sub>,d<sub>5</sub>** by separating it from any potential impurities.
- Instrumentation: A standard HPLC system equipped with a UV detector.
- Mobile Phase: A gradient mixture of acetonitrile and water with 0.1% formic acid. The specific gradient will depend on the column and system but will be optimized to achieve good separation of the main peak from any impurities.
- Column: A C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).

- Flow Rate: 1.0 mL/min.
- Detection: UV detection at a wavelength of 270 nm.
- Procedure:
  - A standard solution of **Ethacrynic acid-13C2,d5** is prepared in the mobile phase.
  - The solution is injected into the HPLC system.
  - The resulting chromatogram is analyzed to determine the area of the main peak relative to the total area of all peaks, which corresponds to the purity of the sample.

## Mass Spectrometry (MS) for Isotopic Enrichment and Identity Confirmation

- Objective: To confirm the molecular weight and determine the isotopic enrichment of **Ethacrynic acid-13C2,d5**.
- Instrumentation: A high-resolution mass spectrometer (e.g., a time-of-flight or Orbitrap mass spectrometer) coupled with an appropriate ionization source (e.g., electrospray ionization - ESI).
- Procedure:
  - A dilute solution of the compound is infused into the mass spectrometer.
  - The mass spectrum is acquired in full scan mode.
  - The spectrum is analyzed for the presence of the expected molecular ion peak corresponding to the mass of **Ethacrynic acid-13C2,d5**.
  - The relative intensities of the isotopic peaks are used to calculate the isotopic enrichment.

## Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

- Objective: To confirm the chemical structure of **Ethacrynic acid-13C2,d5**.

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Procedure:
  - The sample is dissolved in a suitable deuterated solvent (e.g., DMSO-d<sub>6</sub>).
  - <sup>1</sup>H and <sup>13</sup>C NMR spectra are acquired.
  - The chemical shifts, splitting patterns, and integration values are analyzed to confirm that the structure is consistent with Ethacrynic acid, with the expected modifications for the isotopic labels.

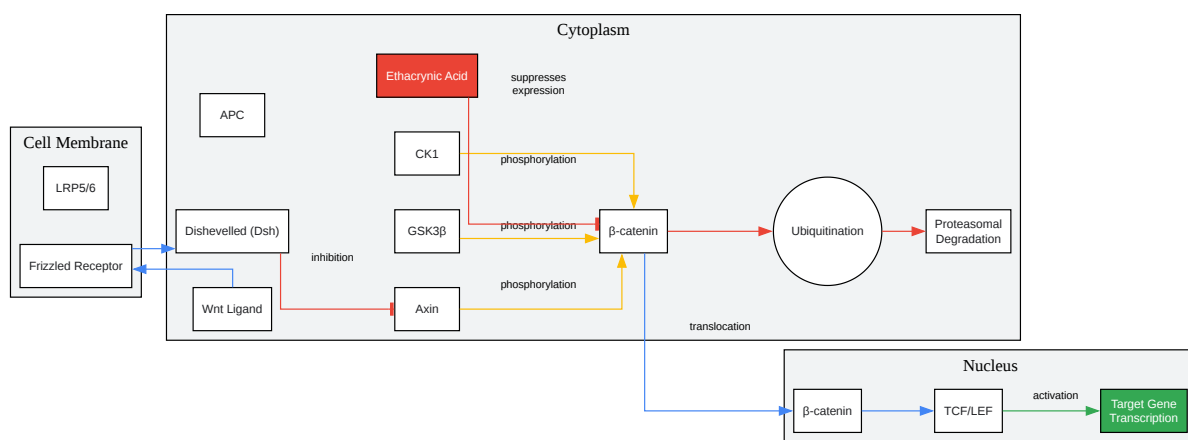
## Mechanism of Action and Signaling Pathways

Ethacrynic acid is a potent diuretic that primarily acts by inhibiting the Na-K-2Cl cotransporter (NKCC2) in the thick ascending loop of Henle in the kidneys.<sup>[2][3]</sup> This inhibition leads to a significant increase in the excretion of sodium, potassium, and chloride ions, and consequently water, resulting in diuresis.<sup>[7]</sup>

Recent research has also highlighted its role in other signaling pathways, particularly in the context of cancer biology. Ethacrynic acid has been shown to inhibit the proinflammatory NF-κB pathway and the Wnt/β-catenin signaling pathway.<sup>[6]</sup>

## Wnt/β-catenin Signaling Pathway Inhibition by Ethacrynic Acid

The following diagram illustrates the inhibitory effect of Ethacrynic acid on the Wnt/β-catenin signaling pathway.

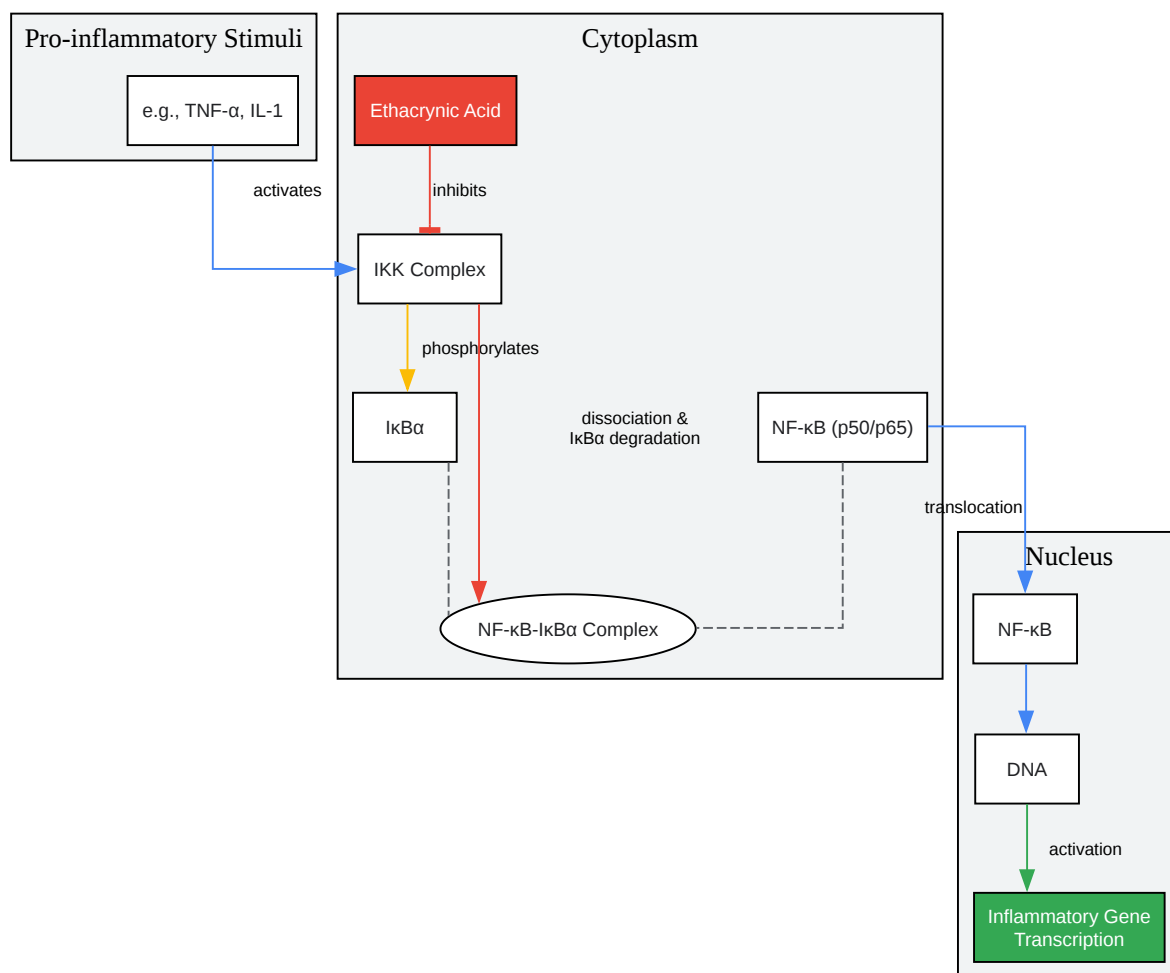


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### Inhibition of Wnt/β-catenin Pathway by Ethacrynic Acid

## NF-κB Signaling Pathway Inhibition

Below is a workflow diagram illustrating the general mechanism of NF-κB signaling and the inhibitory point of Ethacrynic acid.



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### Inhibition of NF-κB Pathway by Ethacrynic Acid

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